Introduction: The Role of IR Spectroscopy in Characterizing Novel Indolinone Scaffolds

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Compound of Interest

Compound Name:	*4-Bromo-5-methylindolin-2-one*
CAS No.:	*1935366-54-3*
Cat. No.:	*B2935207*

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In the landscape of drug development and medicinal chemistry, the indolin-2-one (oxindole) scaffold is a cornerstone, forming the structural basis for numerous biologically active compounds, including several approved kinase inhibitors. The precise structural elucidation of novel derivatives is paramount, and Infrared (IR) spectroscopy provides a rapid, non-destructive, and highly informative first pass in confirming the synthesis and purity of these molecules. It offers a molecular fingerprint, revealing the presence and electronic environment of key functional groups.

This guide presents a detailed analysis of the characteristic IR absorption bands for **4-Bromo-5-methylindolin-2-one**, a substituted indolinone with potential applications in targeted therapy. By dissecting its predicted spectral features and comparing them against structurally related analogues, we aim to provide researchers with a robust framework for interpreting the spectra of this and similar compounds.

Theoretical Analysis: Predicting the Vibrational Landscape of **4-Bromo-5-methylindolin-2-one**

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The vibrational spectrum of **4-Bromo-5-methylindolin-2-one** is dominated by the characteristic absorptions of its constituent functional groups: the cyclic amide (γ-lactam), the substituted benzene ring, and the methyl group. The electronic interplay between the electron-donating methyl group and the electron-withdrawing bromine atom, along with their positions relative to the lactam moiety, subtly influences the precise frequencies of these vibrations.

Key Vibrational Modes and Their Expected Frequencies:

- N-H Stretching (Amide): In the solid state, secondary amides and lactams exhibit strong N-H stretching bands due to intermolecular hydrogen bonding. For **4-Bromo-5-methylindolin-2-one**, this is expected to appear as a strong, relatively broad band in the 3200-3180 cm^{-1} region.[1] In dilute non-polar solutions, this band would shift to a higher frequency (~3400 cm^{-1}), but solid-state analysis is more common.

- C-H Stretching (Aromatic and Aliphatic):

  - Aromatic (=C-H): The stretching of C-H bonds on the benzene ring typically occurs at frequencies just above 3000 cm^{-1}. Expect weak to medium bands in the 3100-3000 cm^{-1} range.[2][3]

  - Aliphatic (-C-H): The methyl group's symmetric and asymmetric C-H stretching vibrations will appear at frequencies just below 3000 cm^{-1}. These bands are expected in the 2950-2850 cm^{-1} region.[4]

- C=O Stretching (γ-Lactam Amide I Band): This is one of the most intense and diagnostic peaks in the spectrum. The frequency is influenced by several factors:

  - Ring Strain: Five-membered rings (γ-lactams) are strained, which increases the carbonyl stretching frequency compared to acyclic amides or six-membered lactams. This typically places the absorption around 1705 cm^{-1}.[1][5]

  - Conjugation: The carbonyl group is conjugated with the aromatic ring, which delocalizes electron density, weakens the C=O bond, and shifts the absorption to a lower frequency.[6][7]

  - Substituent Effects: The electronic effects of the bromo and methyl groups can further modulate this frequency. Considering these competing effects, a very strong and sharp

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absorption is predicted in the 1720-1690 cm^{-1} range.

- C=C Stretching (Aromatic): The benzene ring exhibits characteristic in-ring carbon-carbon double bond stretching vibrations. These typically appear as two or more medium-intensity bands in the 1610-1585 cm^{-1} and 1500-1450 cm^{-1} regions.[3][8]

- C-H Bending (Aromatic and Aliphatic):

  - Aliphatic (-C-H): The methyl group will show a characteristic bending (scissoring) vibration around 1465 cm^{-1} and a symmetric bending ("umbrella") mode near 1375 cm^{-1}.

  - Aromatic (=C-H Out-of-Plane Bending): These strong absorptions in the 900-675 cm^{-1} region are highly diagnostic of the substitution pattern on the aromatic ring.[3] For a 1,2,4,5-tetrasubstituted benzene ring (positions 4, 5, 6, and 7a of the indolinone), specific patterns can be complex, but a strong band in the 880-800 cm^{-1} region is anticipated, corresponding to the isolated aromatic C-H bond.

Comparative Analysis with Indolinone Analogues

To understand the specific contributions of the bromo and methyl substituents, we compare the predicted spectrum of **4-Bromo-5-methylindolin-2-one** with the known spectral characteristics of its parent and singly-substituted analogues.

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Vibrational Mode	Indolin-2-one (Parent)	4-Bromoindolin-2-one	5-Methylindolin-2-one	4-Bromo-5-methylindolin-2-one (Predicted)	Causality of Frequency Shift
N-H Stretch	~3200 cm^{-1} (strong, broad)	~3200 cm^{-1} (strong, broad)	~3190 cm^{-1} (strong, broad)	~3200-3180 cm^{-1}	Largely unaffected by ring substituents, dominated by H-bonding.
C=O Stretch (Amide I)	~1710 cm^{-1} (very strong)	~1715 cm^{-1} (very strong)	~1705 cm^{-1} (very strong)	~1720-1690 cm^{-1}	The electron-withdrawing Br at C4 may slightly increase the frequency. The electron-donating methyl at C5 may slightly decrease it. The combined effect leads to a prediction in the general γ-lactam range. [1][5]
Aromatic C=C Stretch	~1620, 1480 cm^{-1}	~1610, 1470 cm^{-1}	~1620, 1490 cm^{-1}	~1610-1585, 1500-1450 cm^{-1}	Substituents alter the ring's dipole moment and symmetry, slightly shifting band

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					positions and intensities.
Aromatic C-H OOP Bend	~750 cm^{-1} (ortho-disubstituted pattern)	Varies (trisubstituted pattern)	Varies (trisubstituted pattern)	~880-800 cm^{-1}	The out-of-plane C-H bend is highly sensitive to the substitution pattern.[8] The predicted range corresponds to the remaining isolated C-H bonds on the heavily substituted ring.

Note: The wavenumber values for comparison molecules are typical and may vary slightly based on the sample preparation and instrument.

Experimental Protocol: Acquiring a High-Fidelity IR Spectrum

This protocol describes the use of Attenuated Total Reflectance (ATR) FT-IR spectroscopy, a common and reliable method for solid samples.

Objective: To obtain a clean, reproducible FT-IR spectrum of **4-Bromo-5-methylindolin-2-one**.

Materials:

- **4-Bromo-5-methylindolin-2-one** (solid powder, >98% purity)
- FT-IR Spectrometer with a Diamond or Germanium ATR accessory

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- Spatula
- Isopropanol or Acetone (for cleaning)
- Lint-free wipes (e.g., Kimwipes)

Methodology:

- Instrument Preparation:
  - Ensure the FT-IR spectrometer is powered on and has reached thermal equilibrium (typically 30-60 minutes).
  - Purge the sample compartment with dry air or nitrogen to minimize atmospheric water and CO_2 interference.
- Background Spectrum Acquisition:
  - Clean the ATR crystal surface thoroughly with a lint-free wipe dampened with isopropanol. Allow the solvent to evaporate completely.
  - Acquire a background spectrum. This scan measures the ambient environment (atmosphere, crystal) and will be automatically subtracted from the sample spectrum. Use the same scan parameters as for the sample (e.g., 16 scans, 4 cm^{-1} resolution).
- Sample Application:
  - Place a small amount (a few milligrams) of the **4-Bromo-5-methylindolin-2-one** powder onto the center of the ATR crystal using a clean spatula.
  - Engage the ATR pressure clamp and apply consistent pressure to ensure firm contact between the sample and the crystal. Insufficient contact is a common source of poor-quality spectra.
- Sample Spectrum Acquisition:
  - Acquire the sample spectrum using the pre-determined parameters (e.g., scan range 4000-400 cm^{-1}, 16 scans, 4 cm^{-1} resolution).

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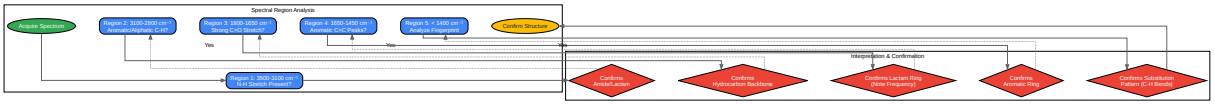
- The instrument software will automatically perform the background subtraction and display the resulting absorbance or transmittance spectrum.

- Data Processing and Cleaning:
  - Examine the spectrum for anomalies. If a sloping baseline is observed, apply a baseline correction algorithm.
  - Use the peak-picking tool in the software to label the wavenumbers of significant absorption bands.
  - Clean the ATR crystal and pressure clamp tip thoroughly with isopropanol before running the next sample.

Visualization of the Spectroscopic Interpretation Workflow

The following diagram illustrates the logical process a scientist follows when interpreting the IR spectrum of a novel indolinone derivative like **4-Bromo-5-methylindolin-2-one**.



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Caption: Workflow for the structural confirmation of an indolinone using FT-IR spectroscopy.

Conclusion

The infrared spectrum of **4-Bromo-5-methylindolin-2-one** is characterized by a set of distinct absorption bands that confirm its core structure. The most diagnostic of these are the N-H stretch around 3200 cm^{-1}, a very strong lactam C=O stretch between 1720-1690 cm^{-1}, and multiple bands in the aromatic and fingerprint regions confirming the substituted benzene ring. By comparing these features to simpler analogues, the subtle electronic influences of the bromo and methyl substituents can be rationalized. This guide provides a predictive and comparative framework that serves as a valuable tool for researchers in the synthesis and characterization of novel indolinone-based compounds.

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